

"Allyl 2-Chlorophenyl Ether" physical properties

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Compound of Interest

Compound Name: *Allyl 2-Chlorophenyl Ether*

CAS No.: 20788-42-5

Cat. No.: B1267163

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An In-depth Technical Guide to **Allyl 2-Chlorophenyl Ether**

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development engaged with **Allyl 2-Chlorophenyl Ether**. It moves beyond a simple data summary to provide a synthesized understanding of its properties, reactivity, and handling, grounded in established chemical principles. Our focus is on delivering field-proven insights and robust methodologies to support your research and development endeavors.

Core Molecular Identity and Significance

Allyl 2-chlorophenyl ether, with CAS Number 20788-42-5, is an aromatic ether characterized by an allyl group attached via an oxygen bridge to a 2-chlorinated benzene ring.^{[1][2]} This structure is of significant interest in synthetic chemistry. The allyl group serves as a versatile functional handle and a common protecting group for phenols, known for its stability under various conditions yet amenable to selective cleavage.^[3] Furthermore, the chloro-substituted aromatic ring is a prevalent motif in pharmacologically active compounds, making this molecule a valuable building block for library synthesis and lead optimization in drug discovery.^[4]

The strategic placement of the chlorine atom at the ortho position influences the molecule's electronic properties and steric environment, which can have profound effects on its reactivity

and the biological activity of its derivatives.

Physicochemical Properties

The fundamental physical and chemical properties of **Allyl 2-Chlorophenyl Ether** are summarized below. These parameters are critical for designing experimental conditions, from reaction setup to purification and storage.

Property	Value	Source
Molecular Formula	C ₉ H ₉ ClO	PubChem[1]
Molecular Weight	168.62 g/mol	PubChem[1]
CAS Number	20788-42-5	ChemicalBook[2]
Appearance	Colorless to Almost Colorless Clear Liquid	TCI (for analogous Allyl Phenyl Ether)
Boiling Point	118-120 °C (at 25 Torr)	ChemicalBook[2]
Density	1.133 g/cm ³ (at 15 °C)	ChemicalBook[2]
Solubility	Insoluble in water; Soluble in common organic solvents like ether, acetone, benzene.	Inferred from general properties of haloalkanes and allyl ethers[5][6]
Predicted XlogP	2.9	PubChemLite[7]

Note on Boiling Point: The reported boiling point is under reduced pressure. The boiling point at atmospheric pressure will be significantly higher, a crucial consideration for purification by distillation to avoid thermal decomposition.

Spectroscopic Profile for Structural Verification

Accurate characterization is the bedrock of chemical research. The expected spectroscopic data for **Allyl 2-Chlorophenyl Ether** are as follows:

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals corresponding to the allyl and aromatic protons. The allyl group should present a multiplet for the internal vinyl

proton (-CH=), a doublet of doublets for the terminal vinyl protons (=CH₂), and a doublet for the methylene protons (-O-CH₂-). The four protons on the substituted benzene ring will appear as complex multiplets in the aromatic region.

- ¹³C NMR: The carbon spectrum will show nine distinct signals, including three for the allyl group and six for the 2-chlorophenyl ring.
- Infrared (IR) Spectroscopy: Key vibrational bands would include C-H stretching for both aromatic and alkene groups, C=C stretching for the allyl and aromatic moieties, and a strong C-O-C ether linkage band.
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak (M⁺) and a characteristic M+2 peak due to the isotopic abundance of ³⁷Cl.

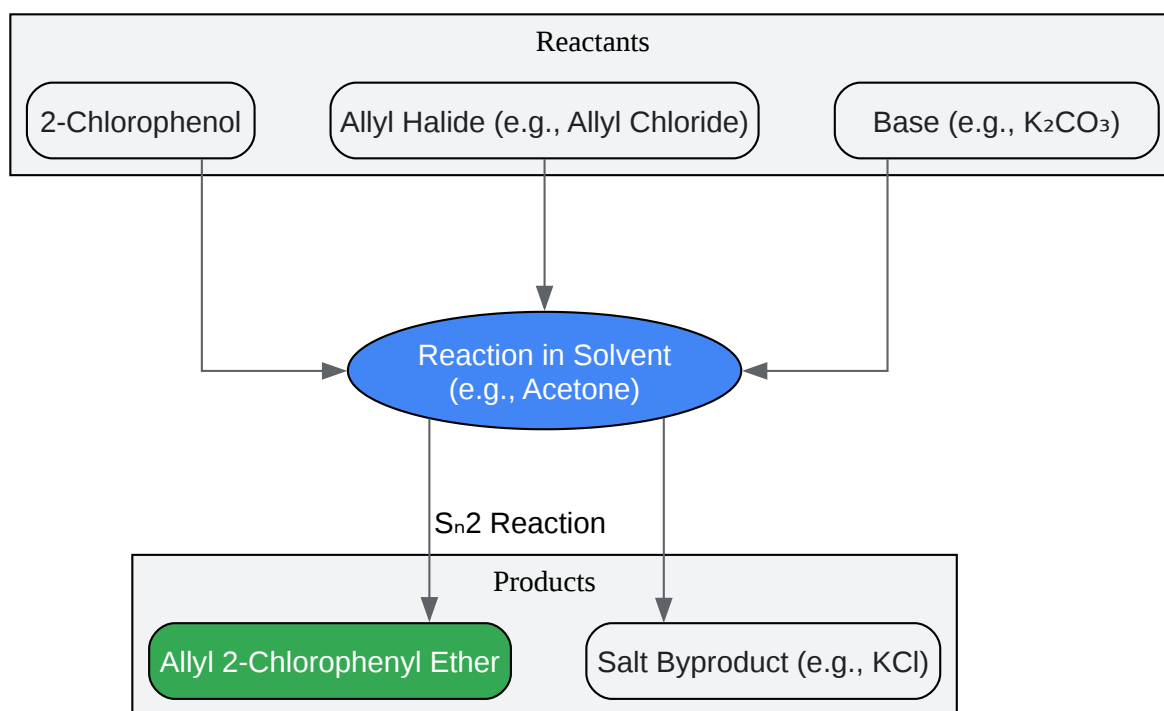
Synthesis and Chemical Reactivity

Understanding the synthesis and reactivity of a molecule is key to its effective application.

Synthetic Pathway: Williamson Ether Synthesis

A standard and reliable method for preparing **Allyl 2-Chlorophenyl Ether** is the Williamson ether synthesis. This S_N2 reaction involves the deprotonation of 2-chlorophenol to form the corresponding phenoxide, which then acts as a nucleophile to displace a halide from an allyl halide, such as allyl chloride or allyl bromide.

The choice of base (e.g., NaOH, K₂CO₃) and solvent (e.g., acetone, DMF) is critical for optimizing reaction yield and minimizing side reactions. The diagram below illustrates this common synthetic workflow.



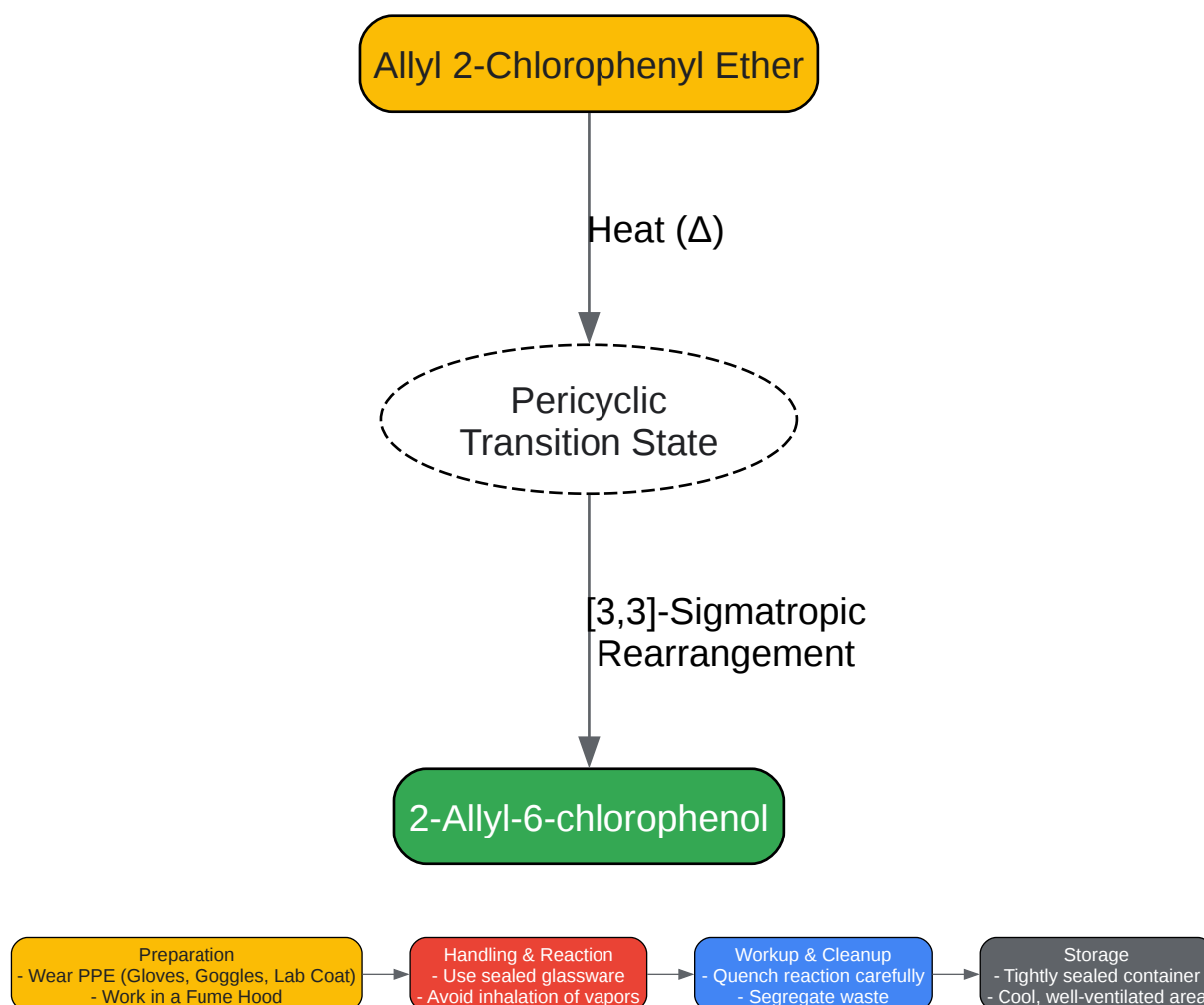
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Caption: Williamson Ether Synthesis of **Allyl 2-Chlorophenyl Ether**.

Core Reactivity

The reactivity of **Allyl 2-Chlorophenyl Ether** is dominated by two key features: the allyl group and the chlorinated aromatic ring.

- **Claisen Rearrangement:** As an allyl aryl ether, it is susceptible to the Claisen rearrangement. Upon heating, the allyl group can migrate from the oxygen to the ortho position of the aromatic ring, forming 2-allyl-6-chlorophenol. This is a powerful C-C bond-forming reaction.



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Caption: Integrated safety workflow for handling hazardous chemicals.

Step-by-Step Handling Protocol:

- **Risk Assessment:** Before any experiment, conduct a thorough risk assessment covering all reactants, products, and procedures.
- **Engineering Controls:** All manipulations must be performed inside a certified chemical fume hood to prevent inhalation of vapors.
- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves (e.g., nitrile), splash-proof safety goggles, and a flame-resistant lab coat at all times.

- Dispensing: Use a syringe or cannula for transferring the liquid to minimize exposure. Avoid pouring in the open.
- Spill Management: Have a spill kit readily available containing an appropriate absorbent material. In case of a spill, evacuate the area, and follow established institutional procedures.
- Waste Disposal: Dispose of all contaminated materials and chemical waste in properly labeled, sealed containers according to institutional and regulatory guidelines.

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